

An In-depth Technical Guide to the Solubility of Lanthanum(III) Nitrate Hydrate

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Compound of Interest

Compound Name: Lanthanum(III) nitrate hydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **lanthanum(III) nitrate hydrate** ($\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$) in various solvents. This information is critical for its application in research and development, particularly in fields such as catalysis, materials science, and pharmacology, where it is often used as a precursor or an active agent. Understanding its solubility is paramount for designing and controlling chemical processes, formulation development, and interpreting biological activity.

Quantitative Solubility Data

The solubility of lanthanum(III) nitrate hexahydrate has been determined in a range of aqueous and organic solvents. The following tables summarize the available quantitative data to facilitate comparison.

Table 1: Solubility of Lanthanum(III) Nitrate Hexahydrate in Water

Temperature (°C)	Solubility (g/100 g H ₂ O)	Molarity (mol/L)	Reference
25	151.1	~3.49	[1]
25	158 (as g/100 mL)	~3.65	[2][3][4]
25	>120	>2.77	[5]

Table 2: Solubility of Lanthanum(III) Nitrate Hexahydrate in Various Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 g Solvent)	Reference
Ethanol	Ambient	Very Soluble	[6][7]
Acetone	Ambient	Soluble	[1]

Note: Qualitative descriptions like "very soluble" and "soluble" indicate a high degree of solubility, though precise quantitative values were not consistently available in the reviewed literature.

Experimental Protocols for Solubility Determination

The determination of the solubility of an inorganic salt like **lanthanum(III) nitrate hydrate** can be achieved through several well-established methods. The two most common and reliable methods are the isothermal saturation method and the gravimetric method.

2.1 Isothermal Saturation Method

This method involves preparing a saturated solution at a constant temperature and then determining the concentration of the solute in the solution.

- Objective: To determine the equilibrium solubility of **lanthanum(III) nitrate hydrate** in a specific solvent at a constant temperature.
- Apparatus: Constant temperature water bath, sealed flasks, magnetic stirrer, analytical balance, filtration apparatus (e.g., syringe filters), and a suitable analytical instrument for concentration measurement (e.g., ICP-OES for lanthanum analysis).
- Procedure:
 - An excess amount of **lanthanum(III) nitrate hydrate** is added to a known volume of the solvent in a sealed flask.
 - The flask is placed in a constant temperature water bath and stirred vigorously using a magnetic stirrer.

- The mixture is allowed to equilibrate for a sufficient period (typically 24-48 hours) to ensure that the solution is saturated.
- After equilibration, the stirring is stopped, and the excess solid is allowed to settle.
- A sample of the supernatant (the saturated solution) is carefully withdrawn using a syringe and immediately filtered to remove any undissolved solid particles.
- The concentration of lanthanum in the filtrate is then determined using a suitable analytical technique.
- The solubility is calculated and expressed in the desired units (e.g., g/100 g solvent, mol/L).

2.2 Gravimetric Method

The gravimetric method is a straightforward technique that relies on the precise weighing of the solute dissolved in a known mass of solvent.

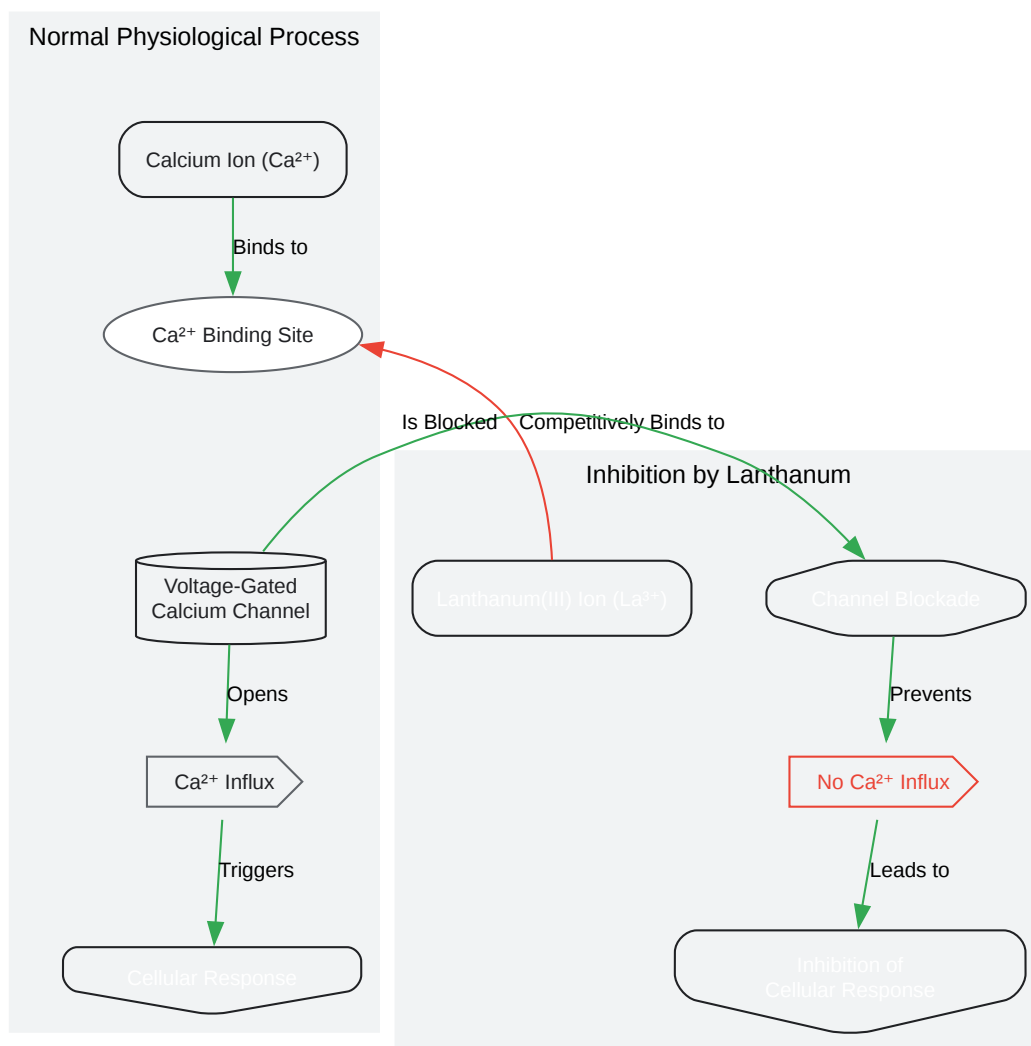
- Objective: To determine the solubility of **lanthanum(III) nitrate hydrate** by evaporating the solvent from a saturated solution and weighing the remaining solute.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Apparatus: Analytical balance, oven, desiccator, volumetric flasks, and beakers.[\[8\]](#)
- Procedure:
 - A saturated solution of **lanthanum(III) nitrate hydrate** is prepared using the isothermal saturation method described above.
 - A known volume or mass of the clear, saturated solution is carefully transferred to a pre-weighed evaporating dish.
 - The solvent is evaporated from the solution by gentle heating in an oven at a temperature that does not cause decomposition of the salt (below its decomposition temperature of approximately 499°C).[\[12\]](#)
 - The evaporating dish containing the dry salt is then cooled in a desiccator to prevent moisture absorption and weighed.

- The mass of the dissolved salt is determined by subtracting the initial mass of the evaporating dish.
- The solubility is then calculated based on the mass of the solute and the initial volume or mass of the solution.[8]

Visualizations: Logical Relationships and Experimental Workflows

3.1 Logical Relationship: Lanthanum Ions as Calcium Channel Blockers

Lanthanum ions (La^{3+}) are widely recognized for their ability to block calcium channels in biological systems.[13][14] This property is attributed to the similar ionic radius and charge density of La^{3+} to that of Ca^{2+} , allowing it to compete for and bind to calcium-binding sites on ion channels and other proteins.[15] This interaction is crucial in many pharmacological and physiological studies.

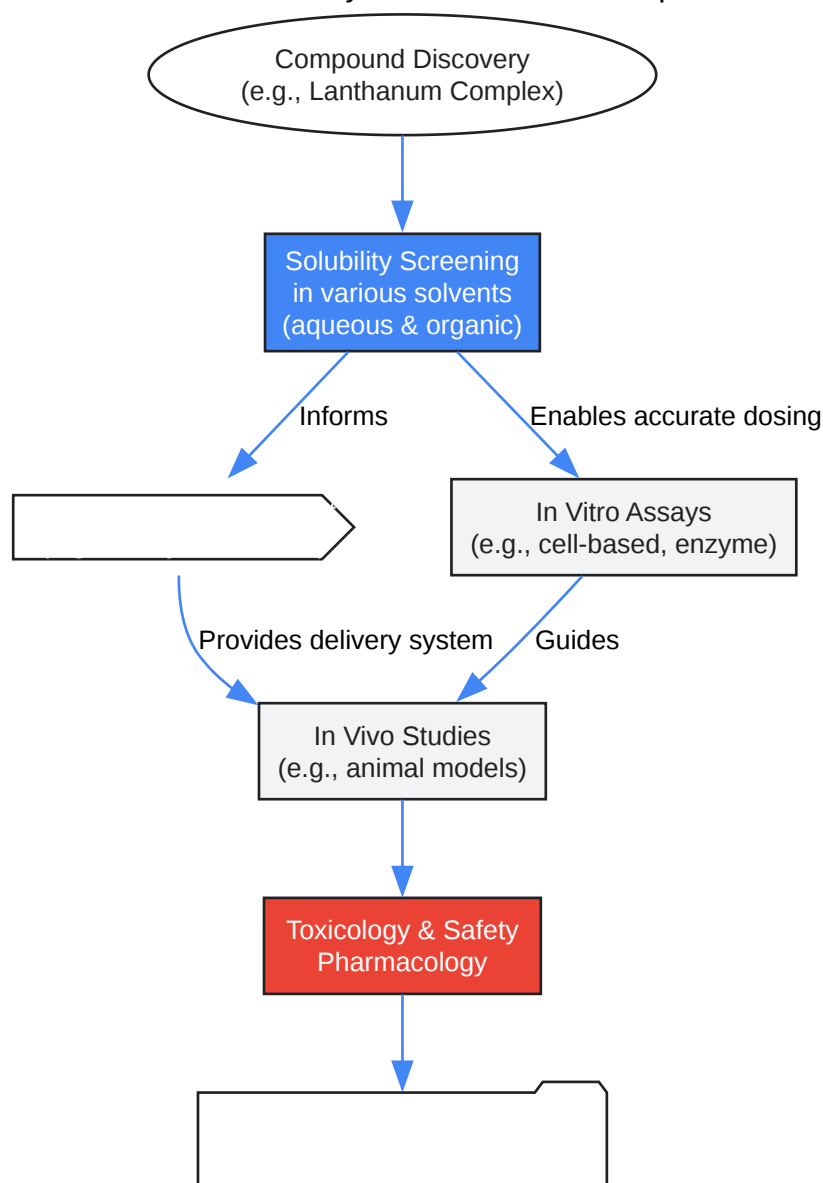
Logical Diagram: La^{3+} as a Ca^{2+} Antagonist[Click to download full resolution via product page](#)

Caption: Competitive inhibition of calcium channels by lanthanum ions.

3.2 Experimental Workflow: Role of Solubility in Preclinical Drug Development

The solubility of a compound is a critical parameter that is assessed early in the preclinical drug development process.[16][17][18] It influences everything from initial screening and formulation to in vivo studies. This workflow illustrates where solubility determination for a lanthanum-based compound would fit into a typical preclinical pipeline.

Workflow: Solubility in Preclinical Development



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Caption: The pivotal role of solubility studies in the preclinical drug development pipeline.

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